

Safeguarding Your Research: A Comprehensive Guide to Handling Momordin II

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Compound of Interest

Compound Name: Momordin II

Cat. No.: B14095388

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Momordin II**, a ribosome-inactivating protein. Adherence to these protocols is critical to mitigate risks and ensure the integrity of your research.

Hazard Identification and GHS Classification

Momordin II and its related compounds, such as Momordin Ic, are classified as hazardous substances. The Global Harmonized System (GHS) classification for related compounds provides a clear indication of the potential risks.

Hazard Class	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

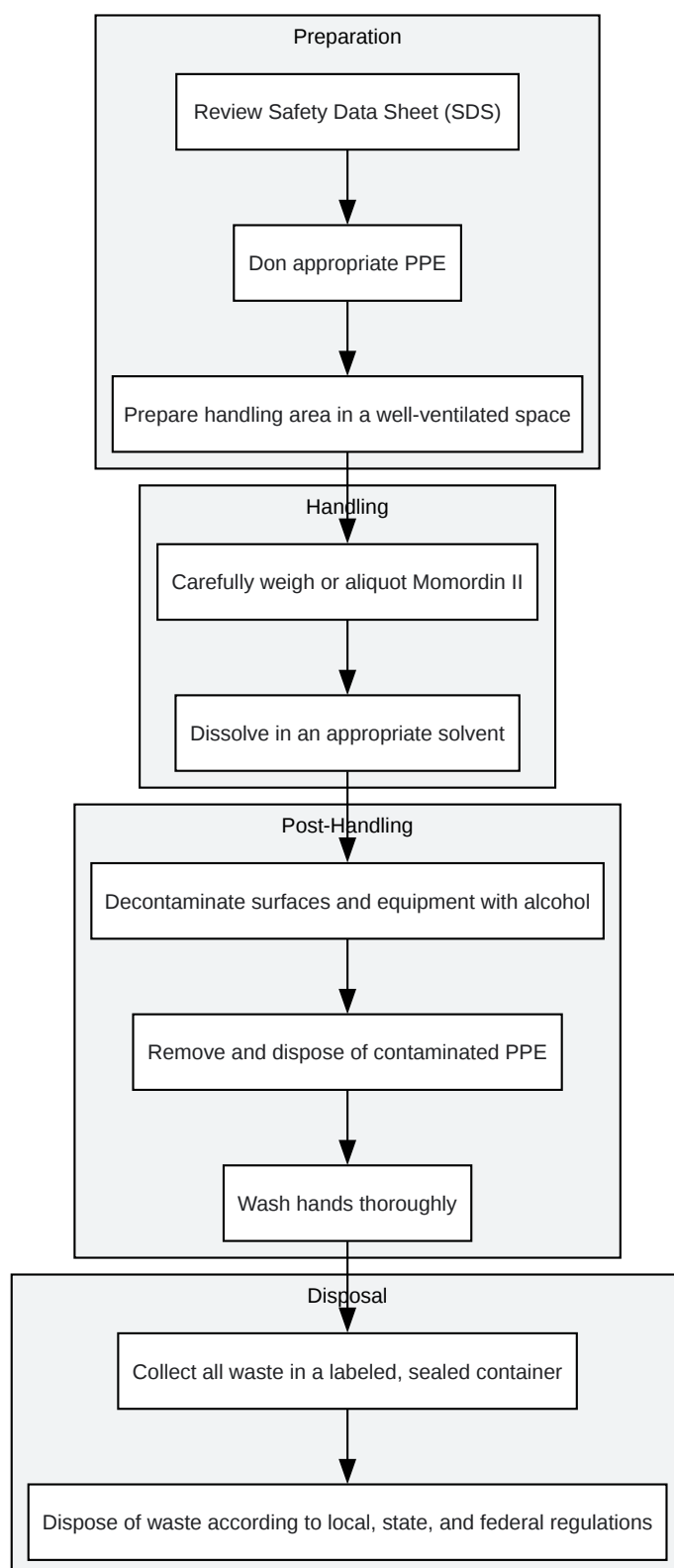
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Momordin II**. The following table outlines the required PPE.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles or a face shield that fits tightly at the forehead.	EN 166 or equivalent
Hands	Chemical-resistant gloves (e.g., neoprene or nitrile rubber).	Ensure gloves are clean and free of tears before use.
Body	A liquid-tight lab coat or a disposable spray overall with a hood and elastic cuffs.	Certified workwear according to EN ISO 27065 is recommended.
Respiratory	A particle-filtering half mask or a half mask with appropriate filters.	Use in a well-ventilated area or with an appropriate exhaust ventilation system.
Feet	Closed-toe, chemical-resistant shoes or boots.	Neoprene or nitrile rubber boots are recommended.

Safe Handling and Operational Plan

A systematic workflow is crucial to minimize exposure and contamination.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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